

Application Notes and Protocols for Surface Modification with Boc-11-aminoundecanoic Acid

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Compound of Interest

Compound Name: *Boc-11-aminoundecanoic acid*

Cat. No.: *B558784*

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Introduction

Surface modification is a critical process in the development of advanced materials for a wide range of applications, including biosensors, drug delivery systems, and cell adhesion studies. The ability to precisely control the chemical functionality of a surface allows for the tailored immobilization of biomolecules, nanoparticles, and other chemical entities. **Boc-11-aminoundecanoic acid** is a versatile bifunctional molecule that is ideal for surface modification. It possesses a terminal carboxylic acid for covalent attachment to amine-functionalized surfaces and a tert-butyloxycarbonyl (Boc)-protected amine. This protected amine provides a latent functional group that can be deprotected under specific acidic conditions to reveal a primary amine, which can then be used for the subsequent covalent attachment of other molecules.^[1]

These application notes provide a detailed protocol for the immobilization of **Boc-11-aminoundecanoic acid** onto an amine-functionalized substrate, the subsequent deprotection of the Boc group, and a final functionalization step with a reporter molecule.

Data Presentation

Successful surface modification can be monitored at each step using various surface-sensitive analytical techniques. The following table summarizes the expected quantitative data at each

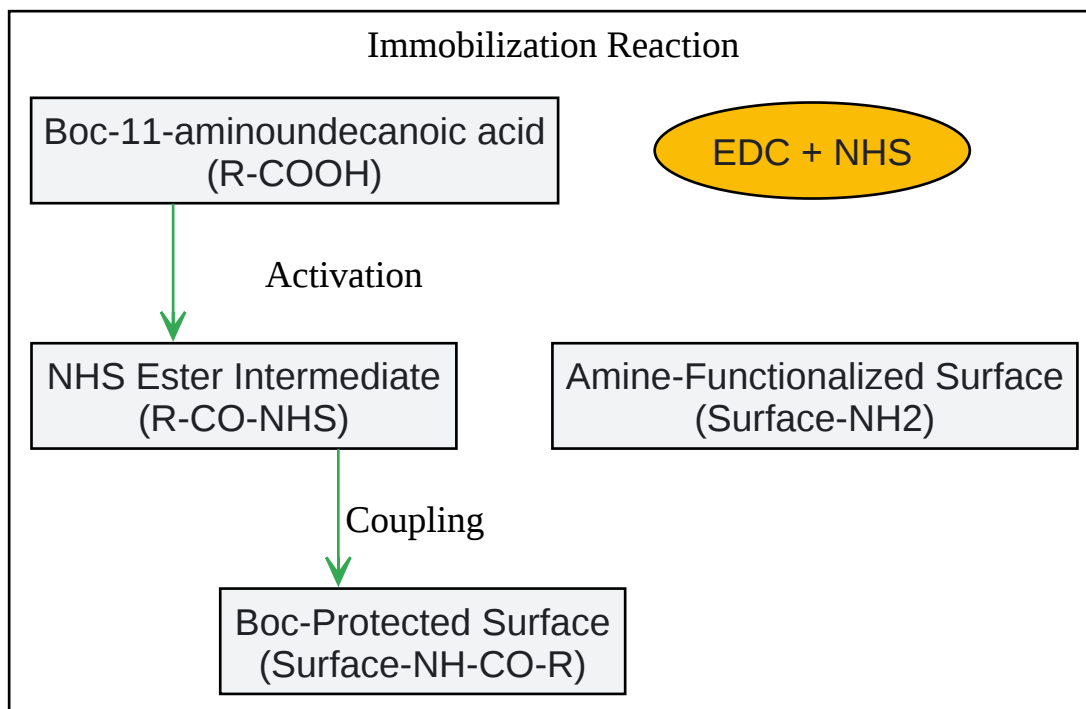
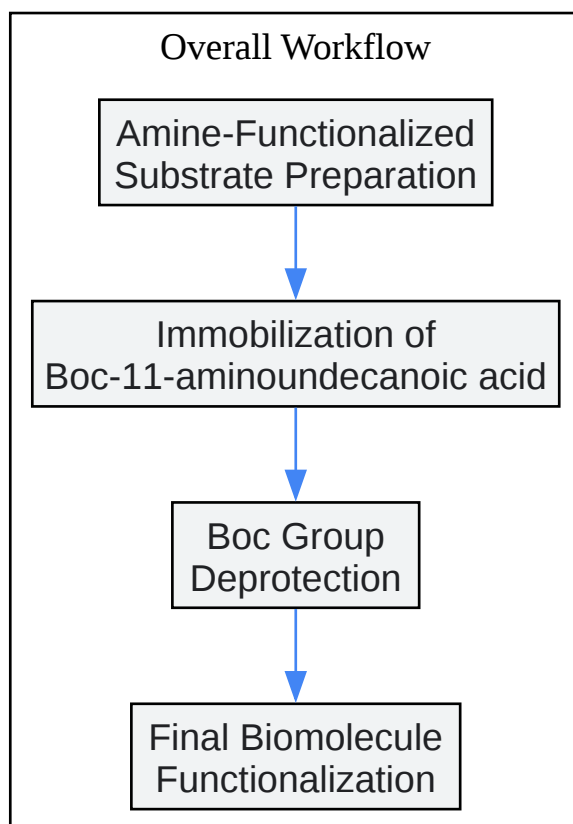
stage of the modification process. These values are representative and may vary depending on the specific substrate and experimental conditions.

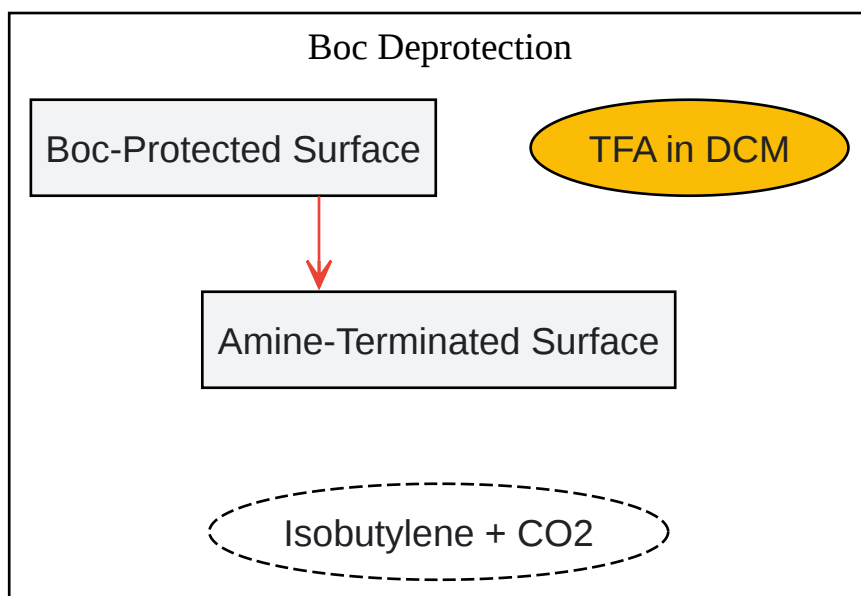
Surface Stage	Water Contact Angle (Advancing, °)	N (1s) Atomic % (XPS)	C (1s) Atomic % (XPS)	O (1s) Atomic % (XPS)
Amine-Functionalized Substrate	45 - 60[2][3]	5 - 10	60 - 70	20 - 25
After Boc-11-aminoundecanoic Acid Immobilization	70 - 85	8 - 12	75 - 85	10 - 15
After Boc Deprotection	50 - 65	8 - 12	70 - 80	15 - 25
After Final Functionalization (e.g., with a peptide)	Varies (depends on molecule)	> 12	> 80	> 15

Table 1: Representative Surface Characterization Data. Expected changes in surface properties at each stage of the modification process. XPS data is illustrative of the expected changes in elemental composition.

Experimental Protocols & Workflows

The overall workflow for the surface modification with **Boc-11-aminoundecanoic acid** involves three main stages: immobilization, deprotection, and subsequent functionalization.





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